

An In-depth Technical Guide to 4-(hydrazinocarbonyl)benzamide

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Compound of Interest

Compound Name: 4-(hydrazinocarbonyl)benzamide

Cat. No.: B1310751

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(hydrazinocarbonyl)benzamide**, a versatile organic compound with significant potential in medicinal chemistry and drug development. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, and explores its potential biological activities and applications. The information is presented to be a valuable resource for researchers and professionals in the field.

Chemical and Physical Properties

4-(hydrazinocarbonyl)benzamide, with the CAS number 22590-92-7, is a benzamide derivative featuring a hydrazinocarbonyl functional group.^[1] This structure imparts a unique combination of chemical reactivity and biological potential.

Table 1: Physicochemical Properties of **4-(hydrazinocarbonyl)benzamide**

Property	Value	Source
CAS Number	22590-92-7	[1]
Molecular Formula	C ₈ H ₉ N ₃ O ₂	[1]
Molecular Weight	179.18 g/mol	[1]
IUPAC Name	4-(hydrazinecarbonyl)benzamide	[1]
Canonical SMILES	<chem>C1=CC(=CC=C1C(=O)N)C(=O)NN</chem>	[1]
InChI Key	DEDIISHJHWEMEA-UHFFFAOYSA-N	[1]

Synthesis

A common and effective method for the synthesis of **4-(hydrazinocarbonyl)benzamide** involves the reaction of a corresponding ester, such as methyl 4-carbamoylbenzoate, with hydrazine hydrate. This nucleophilic acyl substitution reaction is a standard procedure for the preparation of hydrazides.

Experimental Protocol: Synthesis of 4-(hydrazinocarbonyl)benzamide

This protocol is a generalized procedure based on common laboratory practices for the synthesis of similar compounds.

Materials:

- Methyl 4-carbamoylbenzoate
- Hydrazine hydrate (80% solution in water)
- Ethanol
- Round-bottom flask

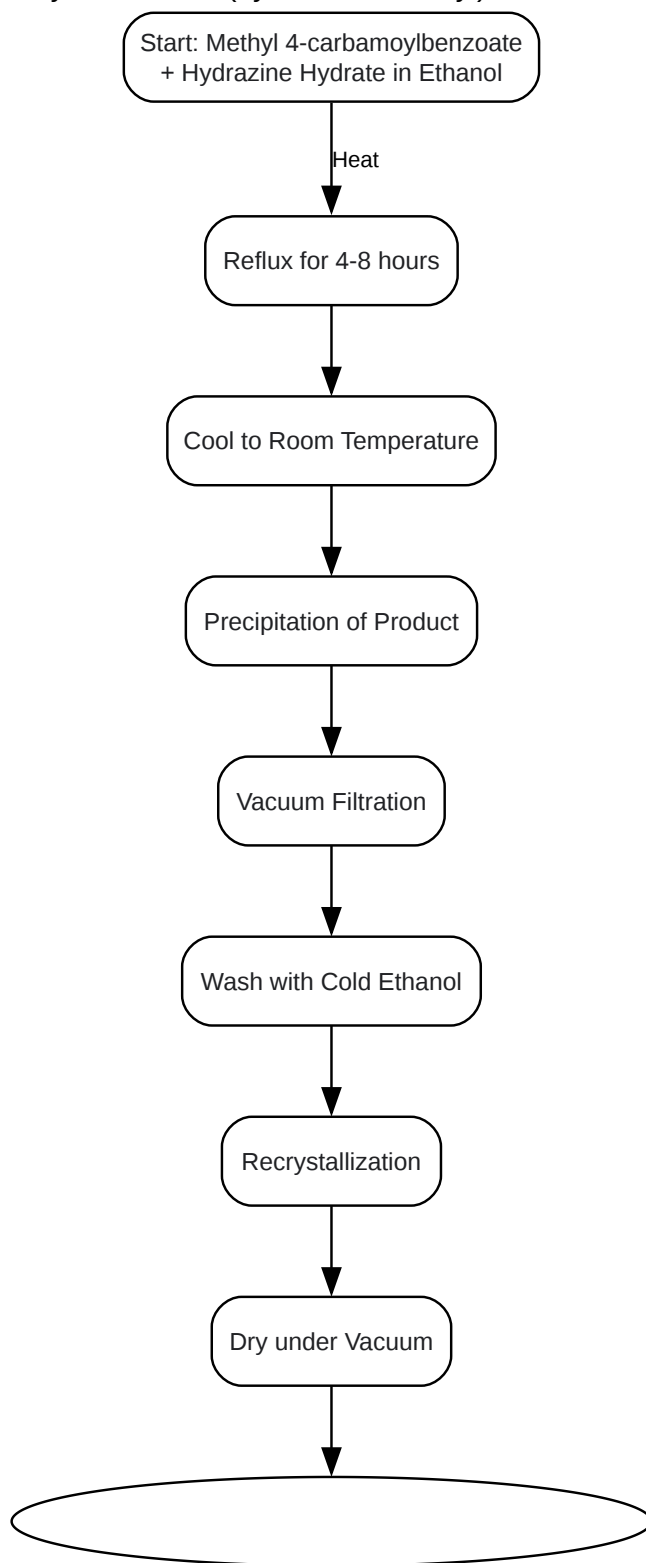
- Reflux condenser
- Stirring apparatus
- Heating mantle
- Buchner funnel and filter paper
- Crystallization dish

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve methyl 4-carbamoylbenzoate in a suitable amount of ethanol.
- To this solution, add an excess of hydrazine hydrate. A typical molar ratio would be 1:3 to 1:5 of the ester to hydrazine hydrate.
- Heat the reaction mixture to reflux and maintain it for several hours (typically 4-8 hours). The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- The product, **4-(hydrazinocarbonyl)benzamide**, will often precipitate out of the solution upon cooling. If not, the volume of the solvent can be reduced under vacuum to induce precipitation.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials and impurities.
- Recrystallize the crude product from a suitable solvent, such as ethanol or an ethanol/water mixture, to obtain the purified **4-(hydrazinocarbonyl)benzamide**.
- Dry the purified product in a vacuum oven.

Diagram 1: Synthesis Workflow

Synthesis of 4-(hydrazinocarbonyl)benzamide

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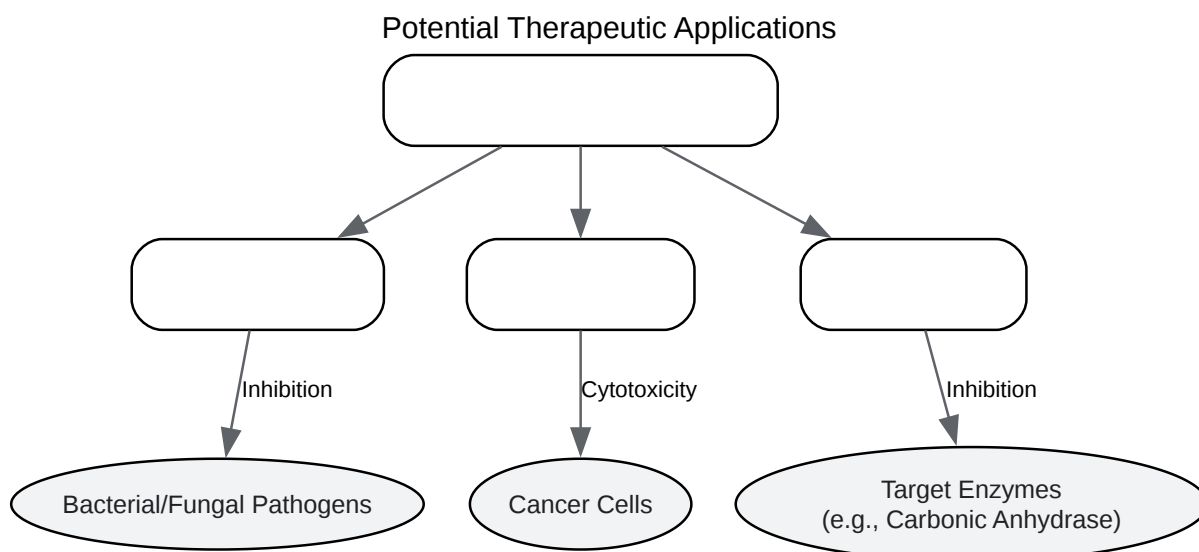
Caption: A flowchart illustrating the key steps in the synthesis of **4-(hydrazinocarbonyl)benzamide**.

Potential Biological Activities and Applications in Drug Development

While specific studies on **4-(hydrazinocarbonyl)benzamide** are limited, the benzamide and hydrazone moieties are present in numerous biologically active compounds, suggesting a range of potential therapeutic applications.

- **Antimicrobial Activity:** Hydrazone derivatives have been reported to exhibit significant antibacterial and antifungal properties. The mechanism of action often involves the inhibition of essential enzymes in microbial pathogens.
- **Anticancer Activity:** The hydrazone scaffold is a common feature in many anticancer agents. These compounds can exert their effects through various mechanisms, including the inhibition of cell proliferation, induction of apoptosis, and interference with cell signaling pathways.
- **Enzyme Inhibition:** Benzamide and its derivatives are known to inhibit various enzymes. For instance, derivatives of 4-(hydrazinyl)benzenesulfonamide have shown potent inhibitory effects against carbonic anhydrase isoenzymes I and II.^[2] This suggests that **4-(hydrazinocarbonyl)benzamide** could be a scaffold for developing novel enzyme inhibitors.

Diagram 2: Potential Drug Development Pathways



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Caption: Potential avenues for the development of **4-(hydrazinocarbonyl)benzamide** as a therapeutic agent.

Conclusion

4-(hydrazinocarbonyl)benzamide is a compound with a straightforward synthesis and a chemical structure that suggests a wide range of potential biological activities. Its benzamide and hydrazinocarbonyl moieties make it an attractive scaffold for the development of novel antimicrobial, anticancer, and enzyme-inhibiting drugs. This guide provides a foundational understanding of its properties and synthesis, paving the way for further research and exploration of its therapeutic potential.

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